

2-Ethoxy-5-nitrobenzaldehyde PubChem CID 4766542 data

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Compound of Interest

Compound Name: 2-Ethoxy-5-nitrobenzaldehyde

CAS No.: 741738-54-5

Cat. No.: B3021137

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Technical Monograph: 2-Ethoxy-5-nitrobenzaldehyde[1]

Executive Summary

2-Ethoxy-5-nitrobenzaldehyde (PubChem CID 4766542; CAS 741738-54-5) is a specialized aromatic intermediate used primarily in the synthesis of pharmaceutical agents, agrochemicals, and functional materials.[1][2][3][4][5][6] Characterized by an electron-withdrawing nitro group at the meta position relative to the aldehyde and an electron-donating ethoxy group at the ortho position, this compound exhibits a unique "push-pull" electronic structure.[1] This configuration makes it highly reactive toward nucleophilic additions (at the carbonyl) and reduction reactions (at the nitro group), serving as a critical scaffold for Schiff base ligands, dissymmetrical catechol ethers, and biologically active heterocycles.

Chemical Profile & Physicochemical Data[1][2][5][8][9][10][11]

The following data aggregates experimentally verified properties and computed descriptors.

Property	Data	Source / Method
IUPAC Name	2-Ethoxy-5-nitrobenzaldehyde	PubChem
CAS Number	741738-54-5	Verified Registry
Molecular Formula		Mass Spectrometry
Molecular Weight	195.17 g/mol	Calculated
Appearance	Yellow crystalline solid	Experimental
Melting Point	48 – 50 °C	Synth.[1] Commun. [1]
Solubility	Soluble in DMF, DMSO, Acetone, DCM; Insoluble in Water	Experimental
SMILES	<chem>CCOC1=C(C=C(C=C1)[O-])C=O</chem>	Structure
InChIKey	FIRASLIMSQEZFO-UHFFFAOYSA-N	Identifier

Synthesis & Manufacturing

The most robust and regioselective synthesis of **2-ethoxy-5-nitrobenzaldehyde** involves the O-alkylation of the commercially available precursor 2-hydroxy-5-nitrobenzaldehyde (5-nitrosalicylaldehyde).[1] Direct nitration of 2-ethoxybenzaldehyde is less favored due to the formation of inseparable regioisomers (ortho/para mixtures).[1]

Optimized Laboratory Protocol (O-Alkylation)

Reaction Type: Nucleophilic Substitution (

) Precursor: 2-Hydroxy-5-nitrobenzaldehyde (CAS 97-51-8) Reagents: Ethyl Iodide (EtI) or Ethyl

-toluenesulfonate; Cesium Carbonate (

) or Potassium Carbonate (

).^[1] Solvent: N,N-Dimethylformamide (DMF).^[1]

Step-by-Step Methodology:

- Preparation: Charge a dry round-bottom flask with 2-hydroxy-5-nitrobenzaldehyde (1.0 eq) and anhydrous DMF (5 mL per gram of substrate).
- Deprotonation: Add

(1.1 eq) or

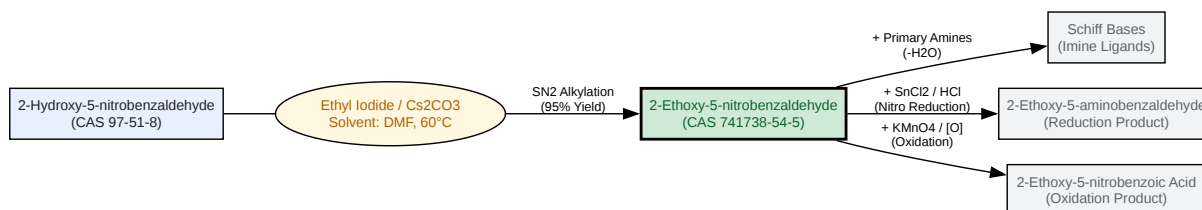
(1.5 eq) to the solution. Stir at room temperature for 15 minutes to generate the phenoxide anion. The solution typically turns a deep yellow/orange color.
- Alkylation: Add Ethyl Iodide (1.2 eq) dropwise.
 - Note: Ethyl

-toluenesulfonate can be used as a non-lachrymatory alternative.^[1]
- Reaction: Heat the mixture to 60–70 °C under an inert atmosphere () for 3–4 hours. Monitor by TLC (eluent: 30% EtOAc/Hexanes) until the starting phenol is consumed.
- Workup: Cool the mixture to 0 °C and quench with ice-cold water. The product may precipitate as a yellow solid.
 - If solid forms: Filter, wash with water, and dry.^[7]
 - If oil forms:^[1] Extract with Ethyl Acetate (), wash organics with brine, dry over , and concentrate in vacuo.
- Purification: Recrystallize from Ethanol or purify via silica gel flash chromatography (Gradient: 0 20% EtOAc in Hexanes).

- Yield: Typical isolated yields range from 85% to 95%.

Synthetic Pathway Diagram

The following Graphviz diagram illustrates the synthesis and key downstream transformations.



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Caption: Figure 1. Synthesis of **2-Ethoxy-5-nitrobenzaldehyde** via O-alkylation and subsequent divergent pathways.

Reactivity & Synthetic Utility[1]

Schiff Base Formation (Imine Condensation)

The aldehyde moiety at C-1 is highly electrophilic due to the electron-withdrawing nature of the nitro group at C-5.[1]

- Reaction: Condensation with primary amines (e.g., aniline derivatives, amino acids) yields Schiff bases.
- Utility: These derivatives are extensively researched for antibacterial and antifungal activity. The 2-ethoxy group improves lipophilicity compared to the hydroxy analog, potentially enhancing cell membrane permeability [2].[1]

Nitro Group Reduction

The C-5 nitro group can be selectively reduced to an amine without affecting the aldehyde (using mild reagents) or reduced concomitantly.

- Reagents:

or

(chemoselective for nitro group).
- Product: 2-Ethoxy-5-aminobenzaldehyde.[1]
- Application: This amine is a precursor for quinolines and indoles via cyclization reactions, serving as a scaffold for kinase inhibitors.

Dissymmetrical Ether Synthesis

As highlighted in Synthetic Communications, this compound is an intermediate for synthesizing dissymmetrical ethers of 4-nitrocatechol. By oxidizing the aldehyde to a phenol (via Baeyer-Villiger oxidation and hydrolysis), researchers can access 4-nitrocatechol derivatives with different alkyl chains at positions 1 and 2, which are valuable for creating specific coccidiostats (anti-parasitic poultry drugs) [1].[1]

Pharmaceutical & Research Applications[1][10][12]

Domain	Application Description
Drug Discovery	Used as a pharmacophore in the design of antimicrobial agents.[1] The nitro-benzaldehyde core is known to inhibit bacterial growth by interfering with redox homeostasis.[1]
Coccidiostats	Key intermediate in the synthesis of decoquinone analogs and other agents used to treat coccidiosis in poultry [1].
Material Science	Precursor for non-linear optical (NLO) materials. The "push-pull" electronic system (donor ethoxy + acceptor nitro) creates a strong dipole moment suitable for NLO chromophores.[1]
Corrosion Inhibition	Hydrazone derivatives of nitrobenzaldehydes have been validated as corrosion inhibitors for mild steel in acidic environments [3].

Safety & Handling (SDS Summary)

Hazard Classification: GHS07 (Warning)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Handling Protocols:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Inhalation: Handle the powder in a fume hood to avoid dust inhalation.
- Storage: Store in a cool, dry place (recommended). Keep container tightly closed. Light sensitive (store in amber vials).
- Incompatibility: Avoid strong oxidizing agents and strong bases.

References

- Efficient and Practical Synthesis of Dissymmetrical Ethers of 4-Nitrocatechol. Synthetic Communications, 2007. (Describes synthesis and MP of 48-50°C).[\[1\]](#)
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- Exploring the Chemistry of 2-Nitrobenzaldehyde. BenchChem Technical Notes, 2025.
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- Sigma-Aldrich Product Data: **2-Ethoxy-5-nitrobenzaldehyde**.

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